

An In-Depth Technical Guide to Bis-PEG21-NHS Ester for Researchers

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Compound of Interest

Compound Name: *Bis-PEG21-NHS ester*

Cat. No.: *B6352240*

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For researchers, scientists, and drug development professionals, **Bis-PEG21-NHS ester** has emerged as a critical tool in the field of bioconjugation. This homobifunctional crosslinker, characterized by a long polyethylene glycol (PEG) spacer, offers enhanced solubility and flexibility in linking amine-containing biomolecules. This guide provides a comprehensive overview of its chemical properties, experimental protocols, and key applications.

Bis-PEG21-NHS ester is a valuable reagent for creating stable amide bonds between molecules with primary amines. Its extended PEG21 spacer arm not only improves the water solubility of the resulting conjugates but also provides steric accessibility, making it particularly effective for crosslinking large biomolecules such as proteins and antibodies.[1][2] This reagent is widely employed in protein crosslinking for structural studies, the development of antibody-drug conjugates (ADCs), and the synthesis of proteolysis-targeting chimeras (PROTACs).[3][4][5]

Core Chemical and Physical Properties

A thorough understanding of the physicochemical properties of **Bis-PEG21-NHS ester** is essential for its effective application in research. The following tables summarize key quantitative data for this crosslinker.

Identifier	Value	Reference
Chemical Formula	C54H96N2O29	
Molecular Weight	1237.34 g/mol	
CAS Number	2221948-98-5, 1008402-79-6	
Purity	≥95%	

Physical Property	Description	Reference
Appearance	Viscous pale liquid or low melting point solid	
Solubility	Soluble in organic solvents such as Dimethyl Sulfoxide (DMSO), Dimethylformamide (DMF), Methylene Chloride, and Acetonitrile.	
Storage	Store at -20°C with desiccant. The reagent is moisture-sensitive.	

Reactivity and Stability

The utility of **Bis-PEG21-NHS ester** is dictated by the reactivity of its N-hydroxysuccinimide (NHS) ester groups towards primary amines and its stability in aqueous solutions.

Parameter	Condition	Value	Reference
Optimal Reaction pH	For reaction with primary amines	7.0 - 8.5	
Hydrolysis Half-life of NHS Esters (General)	pH 7.4, 25°C	Gradual reaction, steady state by 2 hours	
Hydrolysis Half-life of NHS Esters (General)	pH 8.0, 25°C	Half-life of various PEG-NHS esters ranges from ~10 to 34 minutes	
Hydrolysis Half-life of NHS Esters (General)	pH 9.0, 25°C	Rapid reaction, steady state within 10 minutes; half-life below 9 minutes	

Experimental Protocols

Detailed methodologies are crucial for the successful application of **Bis-PEG21-NHS ester**. Below are protocols for common experimental procedures.

General Protein Crosslinking

This protocol outlines a general procedure for crosslinking proteins using **Bis-PEG21-NHS ester**.

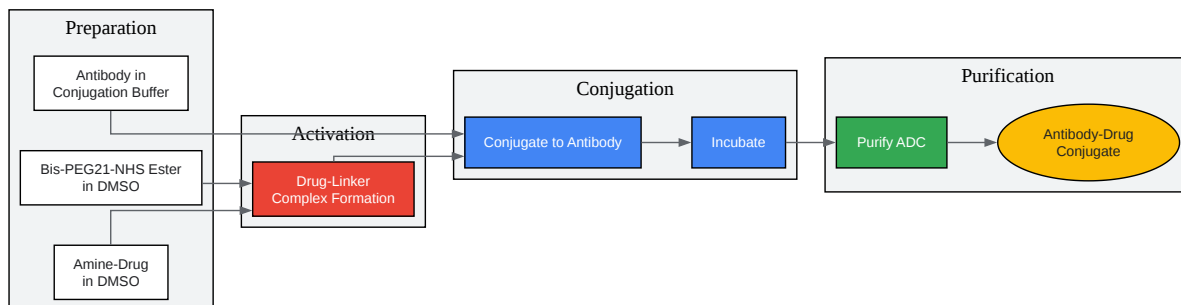
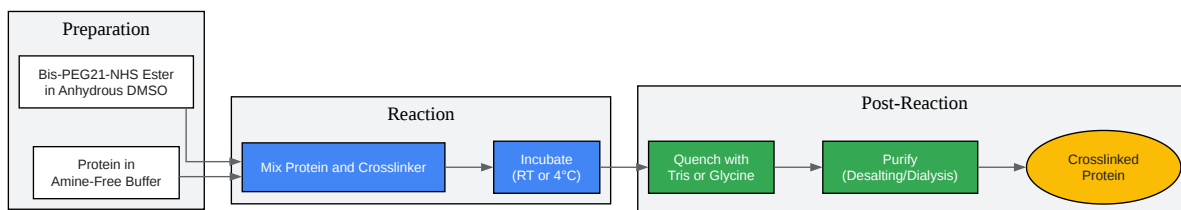
Materials:

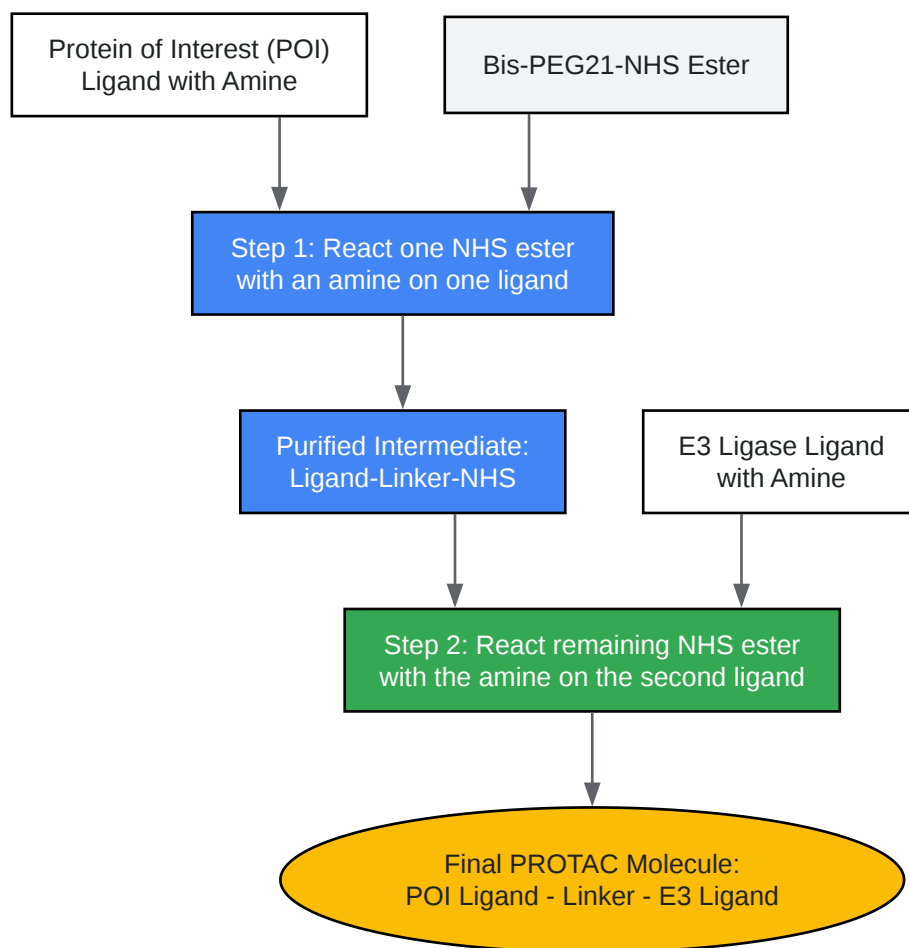
- **Bis-PEG21-NHS ester**
- Protein of interest
- Amine-free buffer (e.g., Phosphate-Buffered Saline (PBS), pH 7.2-8.0)
- Anhydrous Dimethyl Sulfoxide (DMSO) or Dimethylformamide (DMF)

- Quenching buffer (e.g., 1M Tris-HCl, pH 7.5 or glycine solution)
- Desalting column or dialysis equipment

Procedure:

- Protein Preparation: Dissolve the protein of interest in the amine-free buffer to a final concentration of 1-10 mg/mL.
- Crosslinker Preparation: Immediately before use, prepare a 10 mM stock solution of **Bis-PEG21-NHS ester** in anhydrous DMSO or DMF. To do this, dissolve approximately 5 mg of the ester in 1 mL of the solvent. It is crucial to allow the reagent vial to equilibrate to room temperature before opening to prevent moisture condensation.
- Reaction: Add a 10- to 50-fold molar excess of the **Bis-PEG21-NHS ester** stock solution to the protein solution. The final concentration of the organic solvent should not exceed 10% of the total reaction volume.
- Incubation: Incubate the reaction mixture for 30-60 minutes at room temperature or for 2 hours on ice.
- Quenching: Stop the reaction by adding the quenching buffer to a final concentration of 20-50 mM. Incubate for 15 minutes at room temperature.
- Purification: Remove excess crosslinker and byproducts by using a desalting column or through dialysis against an appropriate buffer.





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